

Metopimazine-d6 (CAS number: 1215315-86-8): A Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides core information on **Metopimazine-d6** (CAS number: 1215315-86-8), a deuterated analog of the antiemetic drug Metopimazine. This document is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals utilizing **Metopimazine-d6** in their studies. **Metopimazine-d6** is primarily used as an internal standard in analytical and pharmacokinetic research, enhancing the accuracy of mass spectrometry and liquid chromatography methods for the precise quantification of Metopimazine in biological samples.[1]

Core Compound Information

Metopimazine-d6 is a stable isotope-labeled version of Metopimazine, where six hydrogen atoms have been replaced by deuterium. This isotopic labeling provides a distinct mass difference, crucial for its application as an internal standard in quantitative bioanalysis, without significantly altering its chemical properties.[2]

Quantitative Data Summary

The following table summarizes the key quantitative data for **Metopimazine-d6**. It should be noted that specific values for purity and isotopic enrichment are lot-dependent and should be confirmed with the Certificate of Analysis (CoA) provided by the supplier.



Parameter	Value	Source
CAS Number	1215315-86-8	[3]
Molecular Formula	C22H21D6N3O3S2	
Molecular Weight	451.63 g/mol	
Appearance	Pale Yellow Solid	_
Storage Conditions	2-8°C Refrigerator	-
Solubility	Soluble in Methanol	_
Isotopic Purity	Typically >98% (Lot specific, refer to CoA)	_
Chemical Purity	Typically >98% (Lot specific, refer to CoA)	-

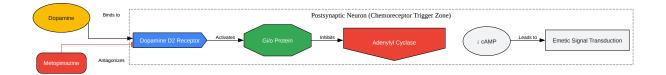
Pharmacology of the Parent Compound: Metopimazine

Metopimazine is a phenothiazine derivative that functions as a potent and selective dopamine D2 and D3 receptor antagonist. Its antiemetic properties are primarily attributed to the blockade of these receptors in the chemoreceptor trigger zone (CTZ) of the brain's medulla oblongata. By inhibiting dopamine signaling in this area, Metopimazine effectively suppresses nausea and vomiting. Additionally, Metopimazine exhibits some affinity for serotonin (5-HT3) and histamine (H1) receptors, which may contribute to its overall antiemetic efficacy.

Signaling Pathway of Metopimazine's Mechanism of Action

The primary mechanism of action of Metopimazine involves the antagonism of dopamine D2 receptors, which are G protein-coupled receptors (GPCRs). The diagram below illustrates the simplified signaling pathway affected by Metopimazine.





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Metopimazine antagonizes the dopamine D2 receptor.

Experimental Protocols

Metopimazine-d6 is ideally used as an internal standard for the quantification of Metopimazine in biological matrices such as plasma or serum by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below is a representative experimental protocol synthesized from established methods for similar analytes.

Representative Bioanalytical Method for Metopimazine in Human Plasma using LC-MS/MS

This protocol is a generalized example and should be optimized and validated for specific laboratory conditions.

- 1. Preparation of Stock and Working Solutions:
- Metopimazine Stock Solution (1 mg/mL): Accurately weigh and dissolve Metopimazine in methanol.
- **Metopimazine-d6** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Metopimazine-d6** in methanol.
- Working Solutions: Prepare serial dilutions of the Metopimazine stock solution in methanol:water (1:1, v/v) to create calibration standards and quality control (QC) samples.
 Prepare a working solution of Metopimazine-d6 in the same diluent.



- 2. Sample Preparation (Protein Precipitation):
- To 100 μL of plasma sample (calibration standard, QC, or unknown), add 20 μL of the
 Metopimazine-d6 working solution.
- Vortex for 10 seconds.
- Add 300 μL of acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the mobile phase.
- 3. LC-MS/MS Conditions:
- LC System: A high-performance liquid chromatography system.
- Column: A suitable reversed-phase column (e.g., C18, 50 x 2.1 mm, 3.5 μm).
- Mobile Phase: A gradient of (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 10 μL.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM).
 - Metopimazine Transition:m/z 446.2 → [specific product ion]

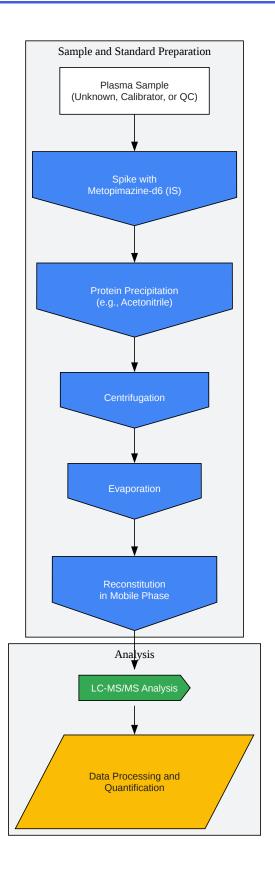


Metopimazine-d6 Transition:m/z 452.2 → [specific product ion] (Note: The specific product ions need to be determined through compound tuning on the mass spectrometer.)

Experimental Workflow Diagram

The following diagram illustrates the typical workflow for a bioanalytical experiment using **Metopimazine-d6** as an internal standard.





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A typical bioanalytical workflow for Metopimazine quantification.



Conclusion

Metopimazine-d6 is an essential tool for researchers requiring accurate and precise quantification of Metopimazine in biological matrices. Its use as an internal standard is a well-established practice in bioanalytical method development. This technical guide provides a foundational understanding of its properties, the pharmacology of its parent compound, and a representative experimental protocol to aid in the design and execution of robust scientific studies. For specific applications, further optimization and validation of the provided methods are recommended.

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